Reactivity and electronic properties of 4-Chloropyridazine

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Compound of Interest

Compound Name:	*4-Chloropyridazine*
CAS No.:	*17180-92-6*
Cat. No.:	*B092835*

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An In-depth Technical Guide to the Reactivity and Electronic Properties of **4-Chloropyridazine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chloropyridazine is a pivotal heterocyclic building block in modern synthetic and medicinal chemistry. As a member of the electron-deficient diazine family, its reactivity is dominated by the powerful electron-withdrawing effects of its vicinal nitrogen atoms and the influence of the C4-chloro substituent. This guide provides an in-depth analysis of the core electronic properties that govern its chemical behavior and explores its utility in key synthetic transformations. We will dissect the causality behind its reactivity in nucleophilic aromatic substitution (SNAr) and palladium-catalyzed cross-coupling reactions, offering both mechanistic insights and field-proven experimental protocols. This document is intended to serve as a comprehensive resource for chemists aiming to leverage the unique characteristics of **4-chloropyridazine** in the design and synthesis of novel functional molecules and pharmaceutical agents.

The Electronic Landscape of the Pyridazine Core

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The pyridazine ring is a 1,2-diazine, a six-membered aromatic heterocycle containing two adjacent nitrogen atoms. This arrangement fundamentally dictates the electronic character and subsequent reactivity of its derivatives, including **4-chloropyridazine**.

Inductive and Mesomeric Effects

The two nitrogen atoms exert strong inductive (-I) and mesomeric (-M) electron-withdrawing effects. This significantly reduces the electron density of the entire aromatic system, rendering it "π-deficient." The chlorine atom at the C4 position further withdraws electron density via its inductive effect. This cumulative electron withdrawal creates a highly electrophilic carbon framework, particularly at the positions ortho and para to the nitrogen atoms (C3, C6, and C4/C5).

Computational studies on pyridazine derivatives confirm this electron deficiency, showing low Lowest Unoccupied Molecular Orbital (LUMO) energies, which indicates a high susceptibility to attack by nucleophiles.[1][2] The molecular electrostatic potential map would show a significant region of positive potential (electrophilicity) across the carbon backbone of the ring.

Caption: Electronic influences on the **4-chloropyridazine** ring system.

Reactivity Profile: A Tale of Two Pathways

The electron-deficient nature of **4-chloropyridazine** makes it an exceptional substrate for two primary classes of reactions: Nucleophilic Aromatic Substitution (SNAr) and Palladium-Catalyzed Cross-Coupling. The choice between these pathways is dictated by the nature of the incoming reagent (a potent nucleophile vs. an organometallic species) and the reaction conditions.

Nucleophilic Aromatic Substitution (SNAr)

The SNAr reaction is a cornerstone of **4-chloropyridazine** chemistry. The profound electron deficiency of the ring system dramatically lowers the activation energy for the addition of a nucleophile, making the reaction far more facile than with electron-rich systems like chlorobenzene.[2]

Causality of Reactivity: The reaction proceeds via a two-step addition-elimination mechanism.

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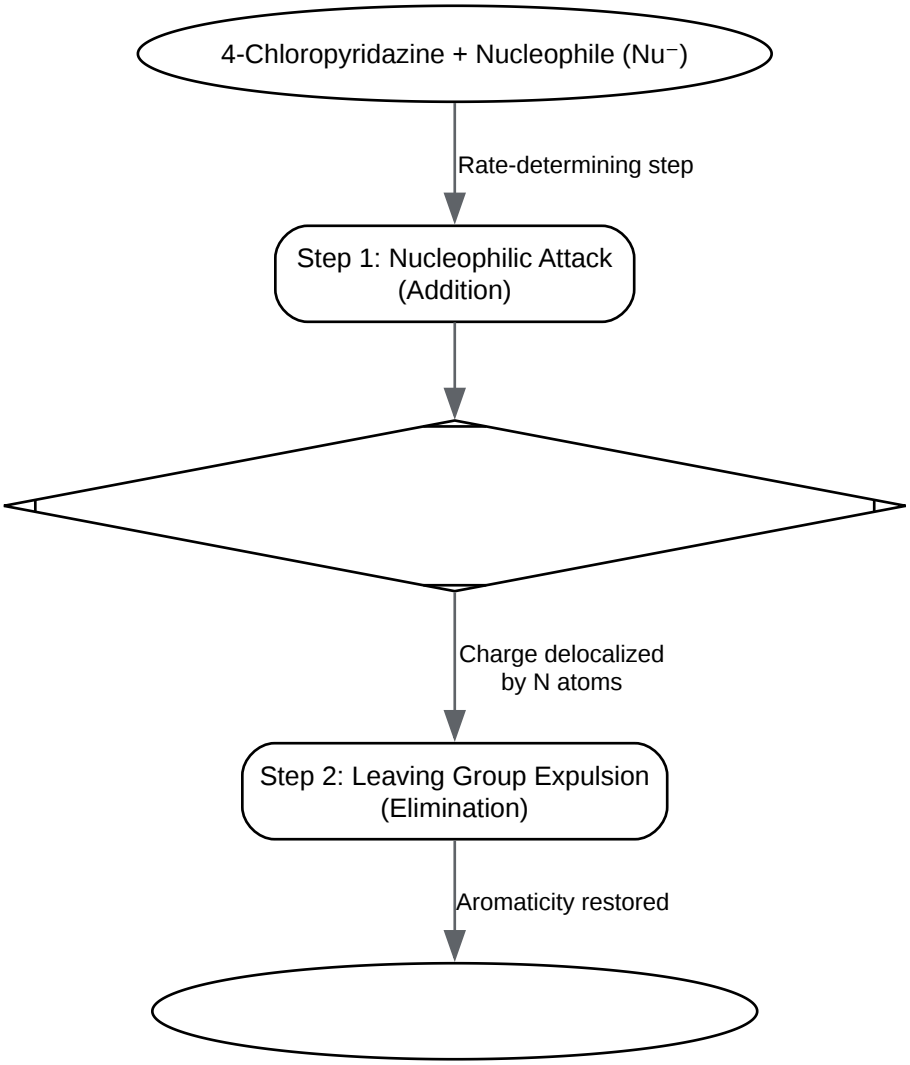
- Nucleophilic Attack: A nucleophile (e.g., an amine, alkoxide, or thiol) attacks the electrophilic C4 carbon, breaking the aromaticity and forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex. The negative charge in this intermediate is effectively delocalized onto the electronegative nitrogen atoms, providing a crucial stabilizing effect.[3]
- Elimination: The aromaticity is restored by the expulsion of the chloride leaving group.

This pathway is highly favored due to the exceptional stability of the Meisenheimer intermediate, a direct consequence of the ring's electronic properties.[2][4]



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Caption: The addition-elimination mechanism of SNAr on **4-chloropyridazine**.

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Experimental Protocol: General SNAr Amination

This protocol describes a typical procedure for the reaction of **4-chloropyridazine** with a primary or secondary amine.

- Reagent Preparation: In a flame-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), dissolve **4-chloropyridazine** (1.0 eq) in a suitable aprotic polar solvent (e.g., DMSO, DMF, or NMP).
- Addition of Amine: Add the desired amine (1.1–1.5 eq).
- Addition of Base: Add a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (K_2CO_3) (2.0 eq) to act as a scavenger for the HCl generated.
- Reaction: Heat the mixture to a temperature between 80-120 °C. Monitor the reaction progress by TLC or LC-MS. Reactions are typically complete within 2-16 hours.
- Workup: After cooling to room temperature, pour the reaction mixture into water and extract with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Palladium-Catalyzed Cross-Coupling Reactions

4-Chloropyridazine is an excellent substrate for a variety of palladium-catalyzed cross-coupling reactions, which are indispensable tools for C-C and C-N bond formation.[5] Although aryl chlorides are generally less reactive than the corresponding bromides or iodides, the electron-deficient nature of the pyridazine ring facilitates the rate-limiting oxidative addition step.[6]

General Workflow for Cross-Coupling Reactions

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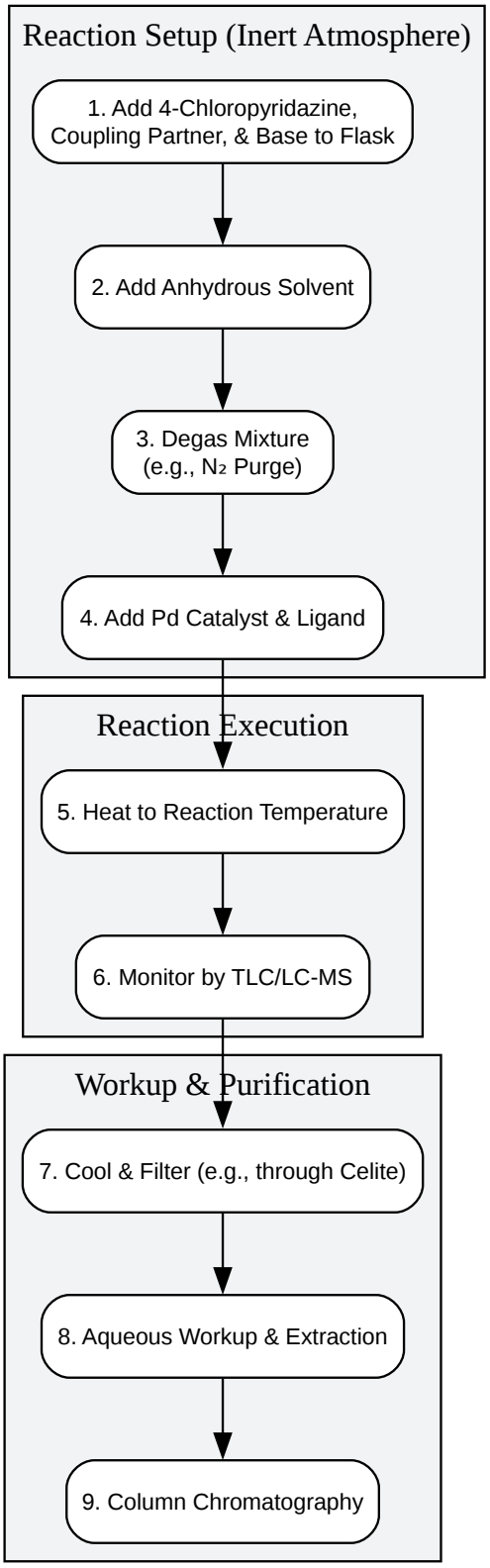

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Nucleophilic aromatic substitution reactions of chloroazines with bisulfide (HS-) and polysulfides (Sn2-) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A broadly applicable quantitative relative reactivity model for nucleophilic aromatic substitution (S N Ar) using simple descriptors - Chemical Science (RSC Publishing) DOI:10.1039/D2SC04041G [pubs.rsc.org]
- 4. Explain why nucleophilic substitution occurs more readily in 4-chloropyri.. [askfilo.com]
- 5. Synthesis of Pyridazine Derivatives by Suzuki-Miyaura Cross-Coupling Reaction and Evaluation of Their Optical and Electronic Properties through Experimental and Theoretical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
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